

Unlocking the Isothiazole Scaffold: 5-(4-Bromophenyl)isothiazole as a Premier Building Block

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)isothiazole

CAS No.: 49602-97-3

Cat. No.: B3141989

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Executive Summary

5-(4-Bromophenyl)isothiazole (CAS: 49602-97-3) represents a "privileged structure" in modern medicinal chemistry. Unlike its ubiquitous cousins (thiazoles and isoxazoles), the isothiazole ring offers a unique electronic profile and superior metabolic stability, making it an ideal bioisostere for optimizing pharmacokinetics.

This guide details the strategic application of **5-(4-Bromophenyl)isothiazole** as a dual-vector building block. It possesses two distinct reactive handles:[\[1\]](#)

- The Aryl Bromide: A classic handle for Pd-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig).
- The Isothiazole Core (C-3/C-4): A latent handle for regioselective C-H functionalization or lithiation, allowing for the construction of 3D molecular complexity.

Chemical Profile & Strategic Value

Physical & Chemical Properties[1][2][3][4]

Property	Data
Chemical Name	5-(4-Bromophenyl)isothiazole
CAS Number	49602-97-3
Molecular Formula	C ₉ H ₆ BrNS
Molecular Weight	240.12 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM, THF; Low solubility in water
Key Reactivity	Ar-Br cross-coupling; C-3 Lithiation; C-4 Electrophilic Substitution

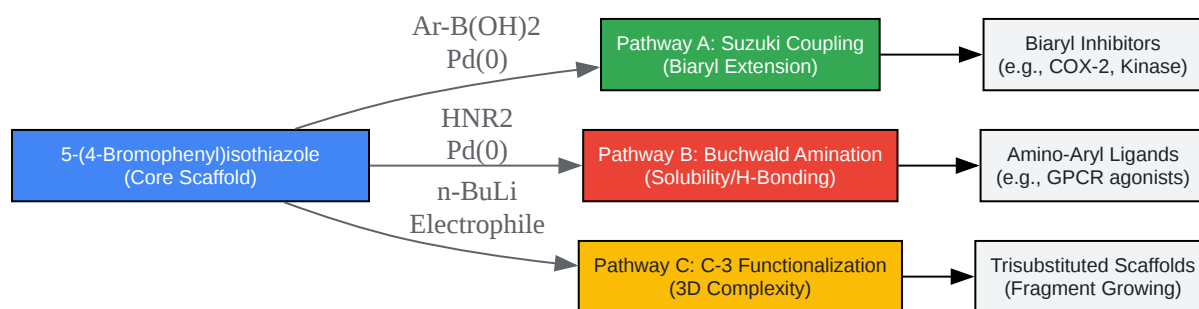
The "Why": Isothiazole as a Bioisostere

The isothiazole ring (1,2-thiazole) is often underutilized compared to thiazole (1,3-thiazole). However, it offers distinct advantages:[2]

- **Metabolic Stability:** The N-S bond is generally more resistant to oxidative metabolism (P450) than the C-S bond in thiophenes or furans.
- **H-Bonding:** The nitrogen atom at position 2 is a weak hydrogen bond acceptor, useful for interacting with serine/threonine residues in kinase hinge regions.
- **Geometry:** It mimics the geometry of pyridine and isoxazole but with higher lipophilicity, potentially improving membrane permeability.

Strategic Divergence Map

The following diagram illustrates how this single building block can diverge into three distinct chemical spaces.



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Caption: Strategic divergence from the core scaffold. Pathway A and B utilize the bromine handle, while Pathway C exploits the innate reactivity of the isothiazole ring.

Application Protocols

Protocol A: Suzuki-Miyaura Cross-Coupling

Objective: Extension of the aromatic system to create biaryl motifs common in kinase inhibitors.

Mechanism: The oxidative addition of Pd(0) into the C-Br bond is facile. The isothiazole sulfur does not poison the catalyst under these conditions, provided high-quality reagents are used.

Reagents:

- Substrate: **5-(4-Bromophenyl)isothiazole** (1.0 equiv)
- Boronic Acid: Aryl-B(OH)_2 (1.2 equiv)
- Catalyst: Pd(dppf)Cl_2 [3]·DCM (3-5 mol%) - Preferred for steric tolerance.
- Base: K_2CO_3 (2.0 M aq. solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Procedure:

- Setup: In a microwave vial or round-bottom flask, combine the isothiazole substrate, boronic acid, and Pd catalyst.
- Inerting: Seal and purge with Argon/Nitrogen for 5 minutes.
- Solvation: Add degassed 1,4-dioxane and aqueous K_2CO_3 via syringe.
- Reaction:
 - Thermal: Heat to 90°C for 4–12 hours.
 - Microwave: Heat to 110°C for 30–60 minutes.
- Workup: Dilute with EtOAc, wash with water and brine. Dry over Na_2SO_4 .^[4]
- Purification: Flash chromatography (Hexane/EtOAc).

Expert Insight: If the boronic acid contains basic nitrogens (e.g., pyridines), switch the base to Cs_2CO_3 and use anhydrous DMF/Dioxane to improve yield.

Protocol B: Regioselective C-3 Lithiation

Objective: Functionalizing the isothiazole ring itself. Since the C-5 position is blocked by the phenyl ring, the C-3 proton is the most acidic ($pK_a \sim 28-30$) and can be selectively removed.

Reagents:

- Substrate: **5-(4-Bromophenyl)isothiazole** (1.0 equiv)
- Base: n-Butyllithium (1.1 equiv, 2.5 M in hexanes) or LDA (for sensitive substrates)
- Electrophile: DMF (for aldehyde), I_2 (for iodide), or CO_2 (for acid)
- Solvent: Anhydrous THF

Step-by-Step Procedure:

- Cryogenic Setup: Cool a solution of the substrate in anhydrous THF to -78°C under Argon.

- Deprotonation: Add n-BuLi dropwise over 10 minutes. The solution may change color (often orange/red) indicating the formation of the lithiated species.
- Incubation: Stir at -78°C for 30–45 minutes. Do not warm up, as the lithiated species can degrade or scramble.
- Quench: Add the electrophile (e.g., dry DMF) dropwise.
- Warming: Allow the mixture to warm to 0°C over 1 hour.
- Workup: Quench with sat. NH₄Cl. Extract with EtOAc.

Critical Note: The bromine on the phenyl ring is generally stable to n-BuLi at -78°C for short durations due to the rapid Lithium-Hydrogen exchange on the isothiazole ring. However, if Lithium-Halogen exchange on the phenyl ring is observed as a side reaction, use LDA (Lithium Diisopropylamide) instead of n-BuLi, as it is less nucleophilic and acts purely as a base.

Protocol C: Buchwald-Hartwig Amination

Objective: Installing an amine to modulate solubility or target affinity.

Reagents:

- Substrate: **5-(4-Bromophenyl)isothiazole** (1.0 equiv)
- Amine: Primary or Secondary amine (1.2 equiv)
- Catalyst: Pd₂(dba)₃ (2 mol%)
- Ligand: XPhos or BrettPhos (4 mol%) - Crucial for challenging substrates.
- Base: NaOtBu (1.4 equiv)
- Solvent: Toluene or t-Amyl alcohol

Step-by-Step Procedure:

- Mix Solids: Combine substrate, Pd source, Ligand, and Base in a vial.

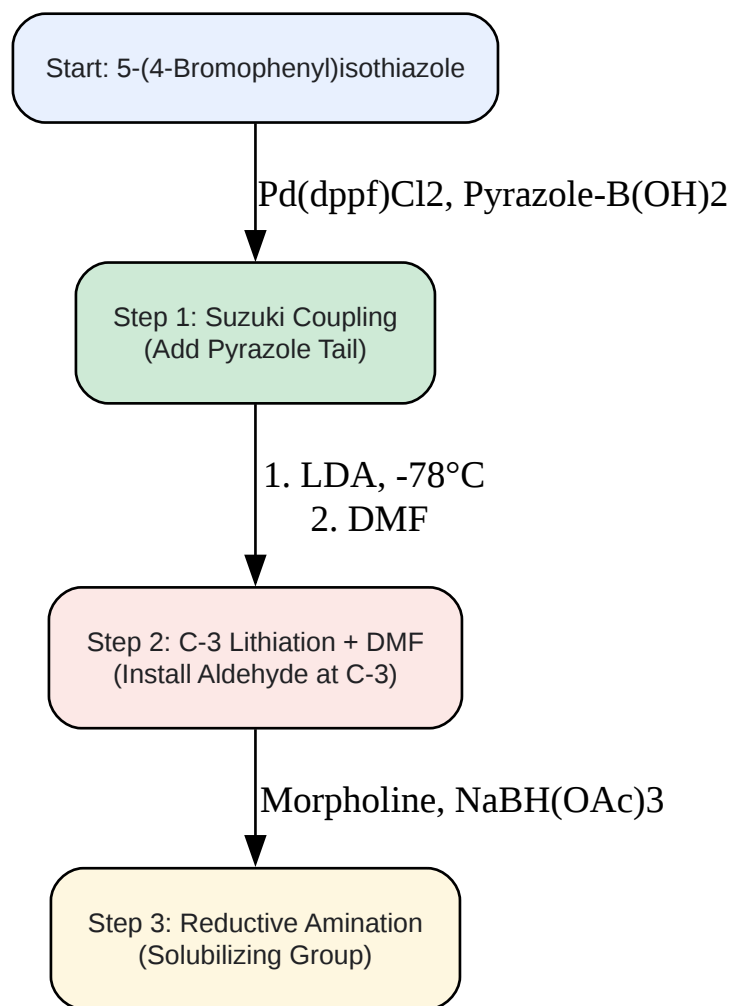
- Purge: Evacuate and backfill with Argon (3x).
- Add Liquids: Add amine (if liquid) and solvent.
- Heat: Stir at 100°C for 12–18 hours.
- Filtration: Filter through a Celite pad to remove Palladium residues.
- Purification: Column chromatography.

Case Study: Fragment-Based Design of a Kinase Inhibitor

Scenario: A project targets a tyrosine kinase where a "hinge binder" is required (the isothiazole N) and a hydrophobic "tail" must extend into a deep pocket.

Workflow:

- Starting Material: **5-(4-Bromophenyl)isothiazole**.
- Step 1 (Extension): Suzuki coupling with 4-pyrazolyl-boronic acid creates the "tail" (Compound A).
- Step 2 (Decoration): C-3 Lithiation of Compound A followed by quenching with DMF yields the C-3 aldehyde.
- Step 3 (Reductive Amination): The aldehyde is converted to a morpholine-methyl group to improve solubility.



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Caption: Synthetic workflow for converting the building block into a functionalized lead candidate.

QC & Handling: The "Red Flag"

Stability Warning (N-S Bond Cleavage): The isothiazole ring contains a Nitrogen-Sulfur (N-S) bond.^[5] This bond is susceptible to reductive cleavage.

- AVOID: Raney Nickel, vigorous hydrogenation (H₂/Pd-C at high pressure), or dissolving metal reductions (Na/NH₃). These conditions will break the ring, destroying the scaffold and yielding an acyclic thio-amine.

- SAFE: NaBH_4 , LiAlH_4 (controlled), and mild hydrogenation are generally tolerated, but should be monitored.

Storage: Store **5-(4-Bromophenyl)isothiazole** at 2–8°C in a tightly sealed container, protected from light. It is stable for >2 years under these conditions.

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